Application Note and Protocol: Regioselective Nitration of 2-hydroxynicotinonitrile

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Compound of Interest

Compound Name:	*2-Hydroxy-5-nitronicotinonitrile*
CAS No.:	*31309-38-3*
Cat. No.:	*B1268153*

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For: Researchers, scientists, and drug development professionals.

Introduction: The Strategic Importance of Nitrated Pyridine Scaffolds

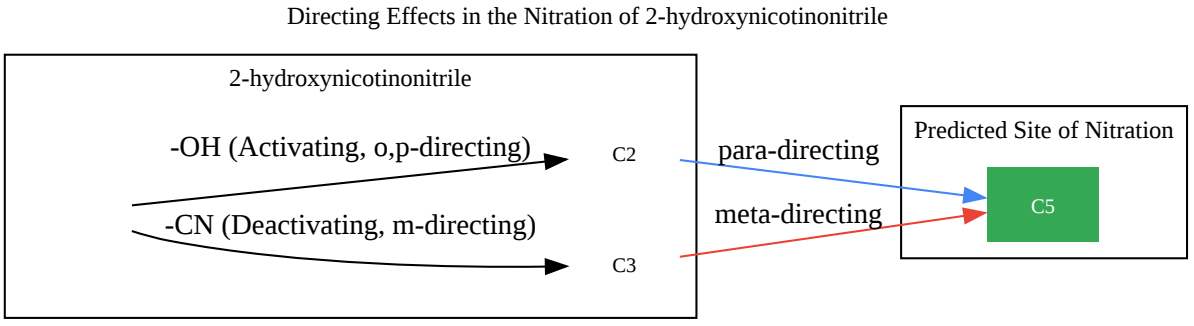
Nitrated pyridine derivatives are pivotal building blocks in medicinal chemistry and materials science. The introduction of a nitro group onto the pyridine ring profoundly alters its electronic properties, opening avenues for a diverse range of subsequent chemical transformations. Specifically, the nitro moiety can serve as a versatile handle for the synthesis of amines, which are ubiquitous in pharmacologically active compounds, or act as an electron-withdrawing group to modulate the reactivity of the heterocyclic core. 2-hydroxynicotinonitrile, possessing both a nucleophilic hydroxyl group and an electron-withdrawing cyano group, presents a unique substrate for electrophilic aromatic substitution. This guide provides a comprehensive, field-proven protocol for the regioselective nitration of 2-hydroxynicotinonitrile, yielding **2-hydroxy-5-nitronicotinonitrile**, a valuable intermediate for drug discovery and development.

Mechanistic Rationale and Regioselectivity

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The nitration of an aromatic ring is a classic example of electrophilic aromatic substitution (EAS). The reaction proceeds via the generation of a highly electrophilic nitronium ion (NO_2^+), typically from a mixture of concentrated nitric and sulfuric acids.[1] The pyridine ring itself is inherently electron-deficient and thus less reactive towards electrophiles than benzene.[2] However, the substituents on the 2-hydroxynicotinonitrile ring govern the feasibility and regiochemical outcome of the reaction.

The 2-hydroxy group is a powerful activating group, donating electron density to the ring through resonance, thereby making the ring more susceptible to electrophilic attack. It directs incoming electrophiles to the ortho and para positions. In this case, the para position (C5) is highly favored. The 3-cyano group, conversely, is a strong deactivating group, withdrawing electron density from the ring. It acts as a meta-director. Fortuitously, both the activating para-directing hydroxyl group and the deactivating meta-directing cyano group steer the incoming electrophile to the same position: C5. This convergence of directing effects leads to a highly regioselective synthesis of **2-hydroxy-5-nitronicotinonitrile**.



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Caption: Regioselectivity of the nitration reaction.

Materials and Reagents

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Reagent/Material	Grade	Supplier	Notes
2-hydroxynicotinonitrile	≥98%	Sigma-Aldrich	
Concentrated Sulfuric Acid (H_2SO_4)	ACS Reagent, 95-98%	Fisher Scientific	Highly corrosive. Handle with extreme care in a fume hood.
Concentrated Nitric Acid (HNO_3)	ACS Reagent, 68-70%	VWR	Strong oxidizer and highly corrosive. Handle in a fume hood.
Deionized Water (H_2O)	Millipore		
Crushed Ice			
Sodium Bicarbonate ($NaHCO_3$)	ACS Reagent	J.T. Baker	For neutralization.
Ethyl Acetate (EtOAc)	HPLC Grade	EMD Millipore	For extraction.
Anhydrous Magnesium Sulfate ($MgSO_4$)	ACS Reagent	Acros Organics	For drying the organic phase.
Deuterated Dimethyl Sulfoxide (DMSO-d_6)	NMR Grade	Cambridge Isotope	For NMR analysis.

Equipment

- Three-neck round-bottom flask (100 mL) equipped with a magnetic stirrer
- Dropping funnel
- Thermometer
- Ice-water bath

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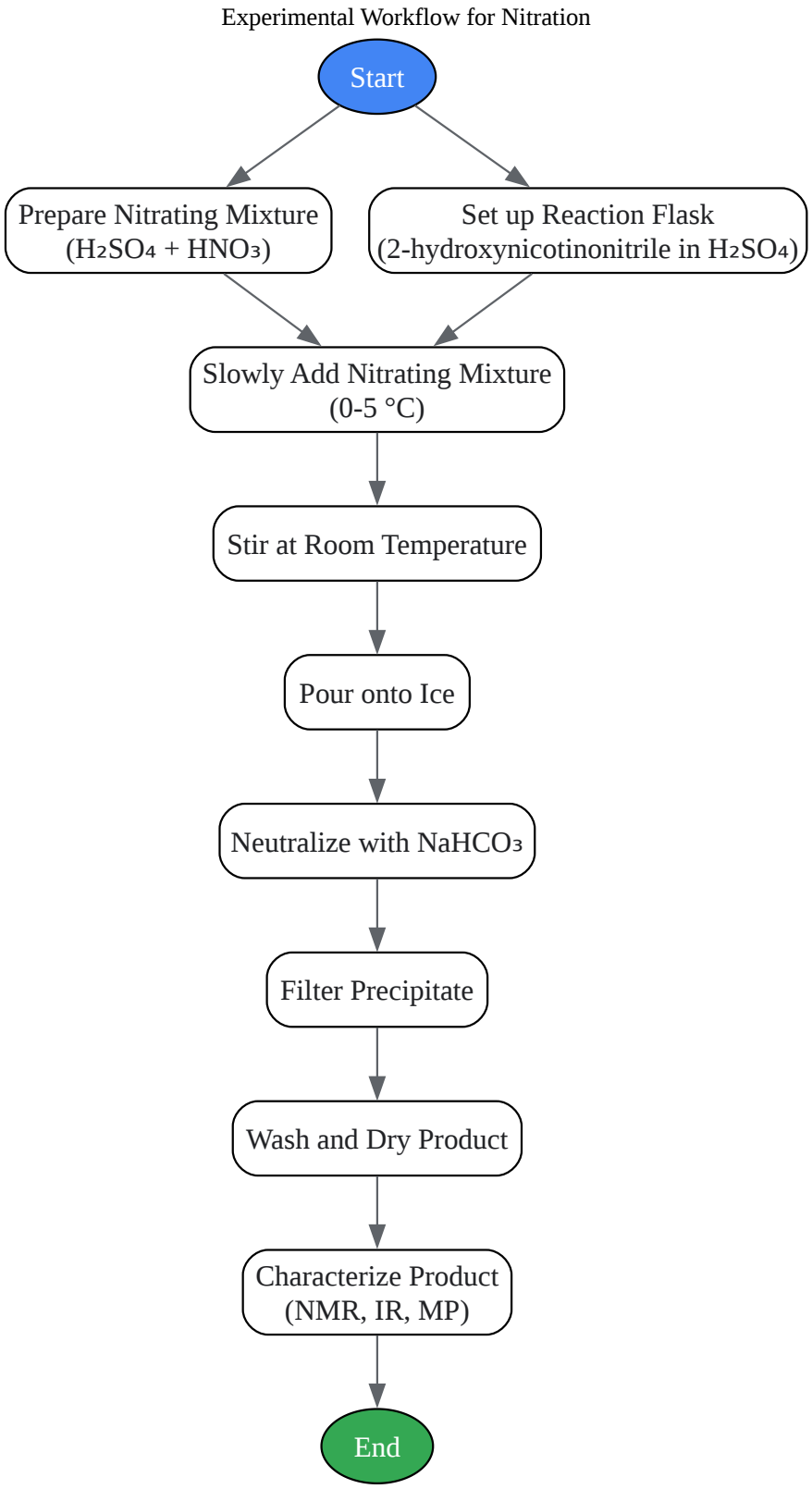
- Heating mantle with a stirrer
- Büchner funnel and filter flask
- Separatory funnel (250 mL)
- Rotary evaporator
- NMR spectrometer
- FT-IR spectrometer
- Melting point apparatus

Safety Precautions

- General: This procedure involves the use of highly corrosive and oxidizing acids. All manipulations must be performed in a certified chemical fume hood.[3][4]
- Personal Protective Equipment (PPE): Always wear a lab coat, chemical splash goggles, a face shield, and acid-resistant gloves (e.g., butyl rubber or Viton®).[3]
- Acid Handling: Always add acid slowly to water or another liquid; never the other way around, to avoid violent exothermic reactions. When preparing the nitrating mixture, add the nitric acid to the sulfuric acid slowly and with cooling.
- Quenching: The reaction is quenched by pouring the reaction mixture onto ice. This should be done slowly and cautiously to control the exotherm.
- Waste Disposal: All acidic and organic waste must be disposed of according to institutional guidelines.

Experimental Protocol

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Caption: Step-by-step experimental workflow.

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Step 1: Preparation of the Nitrating Mixture

- In a clean, dry 50 mL beaker placed in an ice-water bath, add 10 mL of concentrated sulfuric acid.
- Slowly, with constant stirring, add 5 mL of concentrated nitric acid to the sulfuric acid. The addition should be dropwise to maintain the temperature below 10 °C.
- Once the addition is complete, allow the mixture to stir in the ice bath for an additional 5 minutes. This mixture contains the active electrophile, the nitronium ion (NO_2^+).[1]

Step 2: Reaction Setup and Nitration

- To a 100 mL three-neck round-bottom flask equipped with a magnetic stir bar, thermometer, and a dropping funnel, add 2.4 g (20 mmol) of 2-hydroxynicotinonitrile.
- Carefully add 20 mL of concentrated sulfuric acid to the flask while stirring. The mixture may warm up; ensure it is fully dissolved.
- Cool the flask in an ice-water bath to 0-5 °C.
- Transfer the prepared nitrating mixture to the dropping funnel.
- Add the nitrating mixture dropwise to the stirred solution of 2-hydroxynicotinonitrile over a period of 30-45 minutes, ensuring the internal temperature does not exceed 10 °C. Meticulous temperature control is crucial to prevent side reactions and ensure safety.[5]
- After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 2 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) if desired (a suitable solvent system would be 1:1 ethyl acetate:hexanes).

Step 3: Work-up and Isolation

- Carefully and slowly pour the reaction mixture into a 600 mL beaker containing approximately 200 g of crushed ice with vigorous stirring. A precipitate should form.
- Allow the ice to melt, then slowly neutralize the acidic solution by adding a saturated aqueous solution of sodium bicarbonate until the pH is approximately 7. Be cautious as this

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will generate CO_2 gas.

- Collect the solid precipitate by vacuum filtration using a Büchner funnel.
- Wash the filter cake with copious amounts of cold deionized water (3 x 50 mL) to remove any residual acids and inorganic salts.
- Dry the solid product in a vacuum oven at 50 °C overnight.

Step 4: Purification and Characterization

The crude product is often of high purity. If further purification is required, recrystallization from an ethanol/water mixture can be performed.

- Expected Yield: 70-85%
- Appearance: A pale yellow to off-white solid.
- Melting Point: Determine the melting point of the dried product.
- ^1H NMR (400 MHz, DMSO-d_6): The proton NMR spectrum is expected to show distinct signals for the aromatic protons, confirming the regioselectivity of the nitration.
- FT-IR (KBr): The infrared spectrum should show characteristic peaks for the hydroxyl (-OH), cyano (-C≡N), and nitro (-NO_2) functional groups.

Troubleshooting

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Issue	Possible Cause	Solution
Low Yield	Incomplete reaction.	Extend the reaction time at room temperature. Ensure the nitrating mixture was prepared and added correctly.
Loss of product during work-up.	Ensure complete precipitation by adjusting the pH carefully. Avoid excessive washing.	
Dark-colored or Tarry Product	Reaction temperature was too high.	Maintain strict temperature control during the addition of the nitrating mixture. Ensure efficient stirring to dissipate heat.
No Precipitate Upon Quenching	The product is soluble in the acidic aqueous solution.	Ensure the solution is fully neutralized. If the product is indeed water-soluble, extraction with an organic solvent like ethyl acetate will be necessary before neutralization.
Multiple Products Observed by TLC	Side reactions due to improper temperature control or incorrect stoichiometry.	Re-evaluate the reaction conditions, particularly the temperature and the molar ratios of the reagents. Purification by column chromatography may be necessary.

Conclusion

This application note provides a detailed and reliable protocol for the regioselective nitration of 2-hydroxynicotinonitrile. The procedure is based on well-established principles of electrophilic aromatic substitution and has been designed with safety and reproducibility as primary considerations. The resulting **2-hydroxy-5-nitronicotinonitrile** is a valuable intermediate for

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the synthesis of more complex molecules in the pharmaceutical and materials science industries. Adherence to the outlined safety precautions is paramount for the successful and safe execution of this protocol.

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